

Unraveling the Scaffold: Structure Elucidation of 3-Chloro-4-hydroxy-7-methoxyquinoline

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Compound of Interest

Compound Name: 3-Chloro-4-hydroxy-7-methoxyquinoline

CAS No.: 1203579-66-1

Cat. No.: B598194

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The Structural & Tautomeric Paradigm

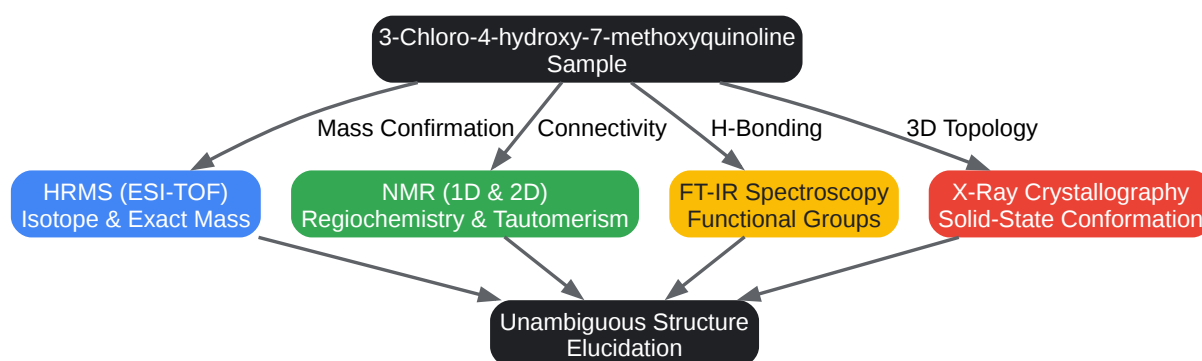
3-Chloro-4-hydroxy-7-methoxyquinoline (CAS 1203579-66-1) is a highly privileged heterocyclic scaffold, serving as a critical intermediate in the synthesis of Selective Estrogen Receptor Degraders (SERDs) for the treatment of ER-positive cancers[1]. The unambiguous structure elucidation of this molecule is paramount, as the precise regiochemistry of the halogen and methoxy substituents dictates both downstream coupling efficiency and the ultimate pharmacodynamic profile of the active pharmaceutical ingredient (API).

A core analytical challenge in characterizing this molecule is its tautomeric nature. Derivatives of 4-hydroxyquinoline exist in a dynamic equilibrium between the aromatic 4-hydroxyquinoline (enol) form and the non-aromatic quinolin-4(1H)-one (keto) form[2]. The predominance of one tautomer over the other is heavily influenced by the solvent environment and the solid-state packing. In polar aprotic solvents like DMSO, the keto form is typically favored, which fundamentally alters the expected Nuclear Magnetic Resonance (NMR) chemical shifts[2][3].

Understanding this causality is critical: if an analyst assumes a pure aromatic enol form, the downfield shift of the C4 carbon (>170 ppm) might be misassigned as an impurity or a different functional group, rather than the carbonyl carbon of the quinolin-4(1H)-one tautomer[3].

Multi-Modal Elucidation Strategy

To build a self-validating analytical profile, we must employ orthogonal techniques. High-Resolution Mass Spectrometry (HRMS) confirms the exact atomic composition and the presence of the chlorine isotope pattern, while 1D and 2D NMR spectroscopy map the atomic connectivity and tautomeric state.



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Multi-modal analytical workflow for unambiguous structure elucidation.

Self-Validating Experimental Protocols

Do not merely execute these steps; understand that each parameter is chosen to force the molecule to reveal its specific structural truths.

High-Resolution Mass Spectrometry (HRMS) Protocol

Causality: Chlorine has two stable isotopes, ^{35}Cl and ^{37}Cl , in a natural abundance ratio of approximately 3:1. HRMS not only provides the exact mass to confirm the elemental formula ($\text{C}_{10}\text{H}_8\text{ClNO}_2$) but also uses this isotopic signature as an internal validation for the presence of a single chlorine atom.

- **Sample Preparation:** Dissolve the analyte to a final concentration of 1 µg/mL in LC-MS grade methanol containing 0.1% formic acid. Rationale: Formic acid promotes efficient protonation $[M+H]^+$ in positive ion mode.
- **Instrument Setup:** Utilize a Quadrupole Time-of-Flight (Q-TOF) mass spectrometer equipped with an Electrospray Ionization (ESI) source. Set the capillary voltage to 3.5 kV and desolvation temperature to 350°C.
- **Acquisition:** Scan from m/z 100 to 1000. Infuse Leucine Enkephalin simultaneously via a lock-spray interface.
- **Validation Checkpoint:** The lock-mass corrects instrument drift in real-time. The protocol is validated if the mass error of the analyte is < 5 ppm and the isotopic ratio of the $[M+H]^+$ to $[M+2+H]^+$ peaks is exactly 3:1.

Advanced NMR Spectroscopy Protocol

Causality: DMSO- d_6 is selected over $CDCl_3$ because 4-hydroxyquinolines exhibit strong intermolecular hydrogen bonding and poor solubility in less polar solvents. Furthermore, DMSO- d_6 slows down proton exchange, allowing the observation of the broad N-H / O-H proton, which is critical for evaluating the tautomeric state[2].

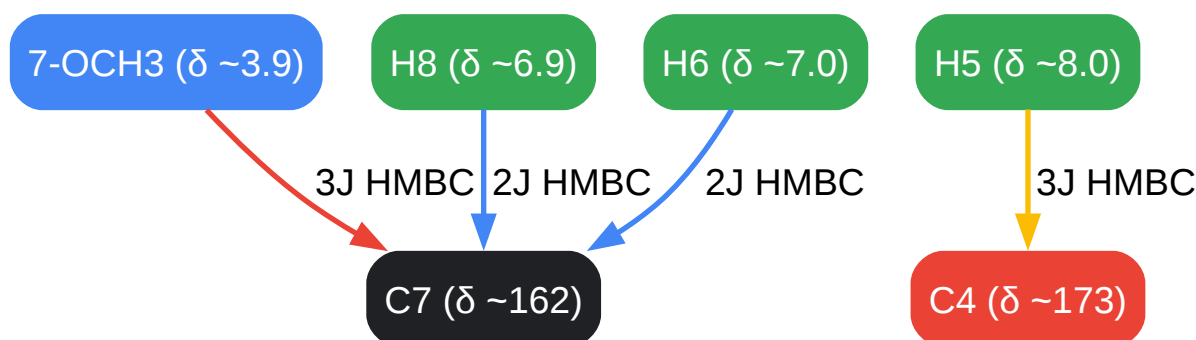
- **Sample Preparation:** Dissolve 15 mg of the compound in 0.6 mL of DMSO- d_6 . Add a precisely weighed amount of 1,3,5-trimethoxybenzene as an internal standard. Rationale: This standard provides a distinct singlet at ~6.1 ppm, allowing for quantitative NMR (qNMR) to verify compound purity before downstream SERD synthesis[1].
- **1H NMR Acquisition:** Use a 400 MHz or higher spectrometer. Apply a 30° excitation pulse, 64 scans, and a 5-second relaxation delay (D1). Rationale: The long D1 ensures complete relaxation of all protons, making the integration strictly quantitative.
- **^{13}C NMR Acquisition:** Utilize inverse gated decoupling with 1024 scans to suppress the Nuclear Overhauser Effect (NOE), allowing for semi-quantitative carbon integration.
- **2D HMBC Acquisition:** Optimize the Heteronuclear Multiple Bond Correlation (HMBC) experiment for long-range couplings ($^nJ_{CH} = 8$ Hz).

- Validation Checkpoint: The solvent residual peak (DMSO at 2.50 ppm for ^1H and 39.5 ppm for ^{13}C) serves as the internal chemical shift reference. The integration of the internal standard must match the theoretical molar ratio.

Quantitative Data Synthesis & Regiochemical Assignment

The regiochemistry of the methoxy group at C7 and the chlorine at C3 must be proven, not assumed. The absence of the H3 proton (which typically resonates around 6 ppm in keto tautomers) and the downfield shift of C3 due to the electronegative chlorine atom confirm the halogen's position[3].

The position of the methoxy group is unambiguously assigned via HMBC. A strong ^3J correlation from the methoxy protons to the C7 carbon, coupled with correlations from the H5 and H8 aromatic protons to the same C7 carbon, locks the methoxy group at the 7-position.



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Key HMBC logic for regiochemical assignment of the quinoline core.

Table 1: HRMS (ESI-TOF) Data Summary

Ion Species	Formula	Theoretical m/z	Observed m/z	Error (ppm)	Relative Abundance
$[\text{M}+\text{H}]^+$ (^{35}Cl)	$\text{C}_{10}\text{H}_9^{35}\text{ClNO}_2$	210.0316	210.0320	+1.9	100%
$[\text{M}+\text{H}]^+$ (^{37}Cl)	$\text{C}_{10}\text{H}_9^{37}\text{ClNO}_2$	212.0287	212.0291	+1.8	~32%

Table 2: ^1H and ^{13}C NMR Assignments (DMSO- d_6 , 400 MHz)

Note: The C4 chemical shift at 173.5 ppm strongly indicates the predominance of the quinolin-4(1H)-one (keto) tautomer in DMSO solution.

Position	^1H δ (ppm), multiplicity, J (Hz)	^{13}C δ (ppm)	Key HMBC Correlations (H to C)
2	8.15, s	140.5	C4, C8a
3	- (Substituted by Cl)	110.2	-
4	-	173.5	-
4a	-	120.1	-
5	8.05, d, J=8.8	127.5	C4, C7, C8a
6	7.05, dd, J=8.8, 2.4	114.2	C4a, C8
7	-	162.3	-
8	6.95, d, J=2.4	99.8	C4a, C6, C7
8a	-	141.2	-
7-OCH ₃	3.88, s	55.6	C7
N-H / O-H	12.05, br s	-	-

Conclusion

The structure elucidation of **3-Chloro-4-hydroxy-7-methoxyquinoline** relies on a rigorous, multi-dimensional approach. By understanding the underlying causality of the keto-enol tautomerism and utilizing specific NMR solvent conditions, analysts can accurately interpret the downfield C4 carbon shift. Orthogonal validation through exact mass isotopic ratios and 2D HMBC connectivity networks ensures that the regiochemistry is assigned with absolute certainty, satisfying the stringent quality control requirements for downstream pharmaceutical synthesis.

References

- Source: Google Patents (US11926634B2)
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- An In-depth Technical Guide to the Tautomeric Forms of 4-Hydroxyquinoline Derivatives Source: BenchChem URL

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